

Application Notes and Protocols for Azido-PEG3-alcohol Stock Solution Preparation

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Compound of Interest

Compound Name: Azido-PEG3-alcohol

Cat. No.: B1666427

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the preparation of stock solutions of **Azido-PEG3-alcohol**, a hydrophilic linker commonly utilized in bioconjugation and drug development via click chemistry. Adherence to these protocols is crucial for ensuring the accuracy, reproducibility, and success of subsequent experiments.

Introduction

Azido-PEG3-alcohol is a versatile chemical tool employed in "click chemistry," a method for simply and reliably joining small molecular units. Specifically, it participates in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) reactions.^{[1][2]} Its polyethylene glycol (PEG) spacer enhances water solubility, and the terminal azide and hydroxyl groups offer dual functionality for conjugation and further derivatization.^{[3][4]} Accurate preparation of stock solutions is the foundational step for its use in synthesizing antibody-drug conjugates (ADCs), PROTACs, and other targeted therapeutic agents.^{[1][5]}

Physicochemical Properties and Safety Data

A thorough understanding of the physicochemical properties of **Azido-PEG3-alcohol** is essential for its proper handling and storage.

Table 1: Physicochemical Properties of **Azido-PEG3-alcohol**

Property	Value	Reference(s)
Molecular Formula	C6H13N3O3	[3] [5] [6]
Molecular Weight	175.19 g/mol	[1] [3]
CAS Number	86520-52-7	[3] [6]
Appearance	Colorless to light yellow liquid/oil	[1] [7]
Purity	>95% - 98%	[3] [6]
Solubility	Soluble in Water, DMSO, DCM, THF, Acetonitrile, DMF	[1] [7] [8]

Table 2: Safety Information for **Azido-PEG3-alcohol**

Hazard Statement	Precautionary Statement	Pictogram	Reference(s)
H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	GHS02 (Flame)	[9]
H301: Toxic if swallowed	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	GHS06 (Skull and Crossbones)	[9]
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water.	GHS07 (Exclamation Mark)	[10]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	GHS07 (Exclamation Mark)	[10]

H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.	GHS07 (Exclamation Mark)	[10]
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Experimental Protocols

Materials and Equipment

- **Azido-PEG3-alcohol**
- Anhydrous Dimethyl sulfoxide (DMSO)
- Deionized water (ddH₂O) or Phosphate-Buffered Saline (PBS)
- Vortex mixer
- Ultrasonic bath
- Sterile, RNase/DNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Preparation of a 100 mM Stock Solution in DMSO

DMSO is a recommended solvent for creating high-concentration stock solutions of **Azido-PEG3-alcohol**.[\[1\]](#)

- **Equilibration:** Allow the vial of **Azido-PEG3-alcohol** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Calculation:** To prepare a 100 mM stock solution, the required volume of DMSO can be calculated. For instance, to prepare 1 mL of a 100 mM solution, 17.52 mg of **Azido-PEG3-alcohol** would be needed. However, since it is a liquid, it is often more practical to work with volumes if the density is known or to purchase pre-weighed quantities. Many suppliers provide tables for preparing stock solutions. For example, to make a 10 mM solution, 0.5708 mL of solvent is added to 1 mg of the compound.[\[5\]](#)

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing **Azido-PEG3-alcohol**.
- **Mixing:** Vortex the solution thoroughly until the solute is completely dissolved.
- **Sonication (if necessary):** If complete dissolution is not achieved by vortexing, place the vial in an ultrasonic bath for short intervals until the solution is clear.[\[1\]](#)[\[5\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term (months) or -80°C for long-term (up to 6 months) storage.[\[1\]](#)[\[3\]](#)

Preparation of a 100 mg/mL Stock Solution in Aqueous Buffer

For applications requiring an aqueous environment, **Azido-PEG3-alcohol** can be dissolved directly in water or a buffer like PBS.[\[1\]](#)[\[5\]](#)

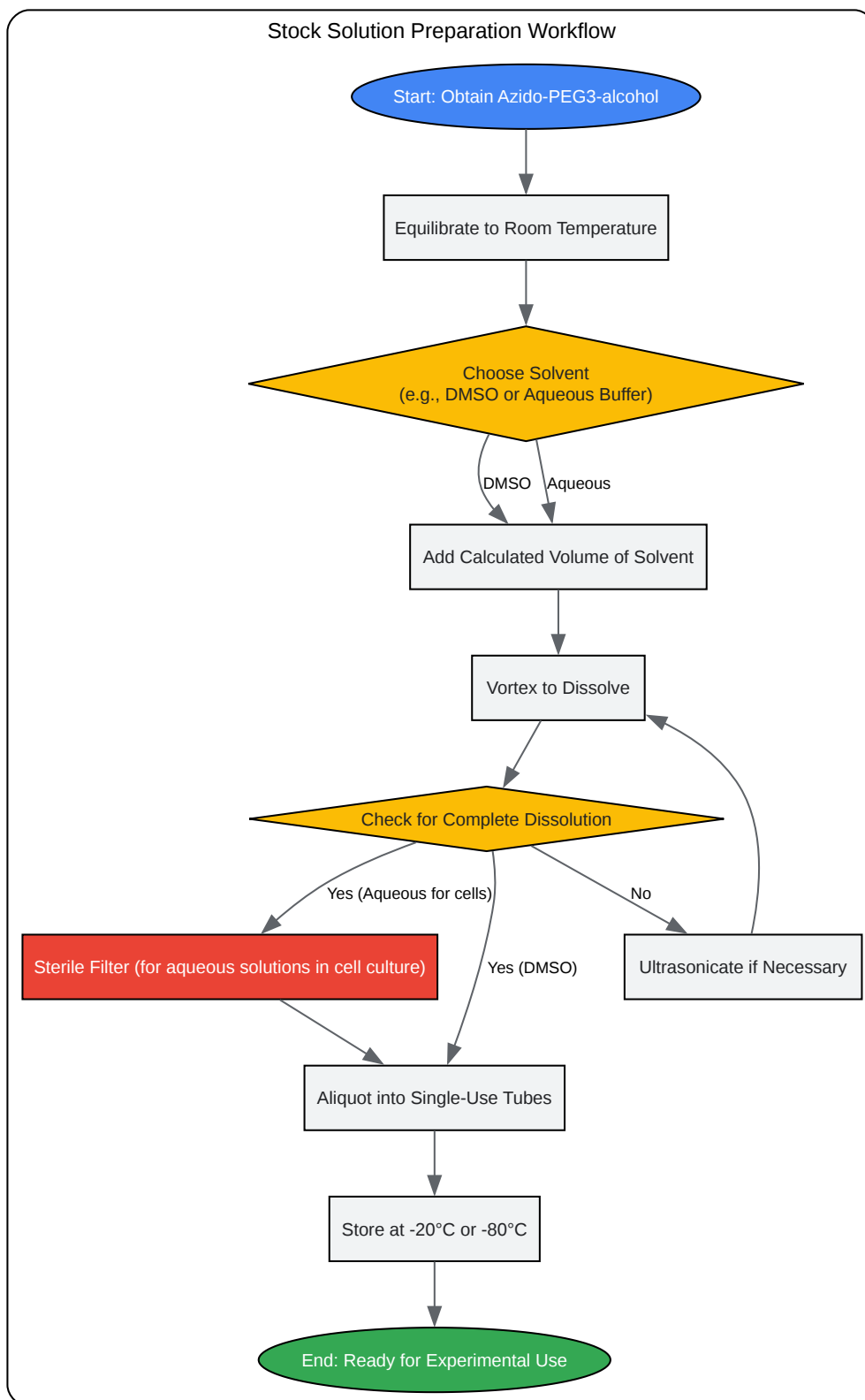
- **Equilibration:** Bring the vial of **Azido-PEG3-alcohol** to room temperature.
- **Dissolution:** Add the desired volume of ddH₂O or PBS to the vial.
- **Mixing:** Vortex the solution vigorously.
- **Sonication:** Utilize an ultrasonic bath to aid in the dissolution process until the solution becomes clear.[\[1\]](#)[\[5\]](#)
- **Sterilization (for cell-based assays):** If the stock solution is intended for use in cell culture, it should be sterile-filtered through a 0.22 µm filter before use.[\[1\]](#)
- **Aliquoting and Storage:** Dispense the solution into sterile, single-use aliquots and store at -20°C for up to one month or -80°C for up to six months.[\[1\]](#) It is recommended to prepare fresh aqueous solutions for in vivo experiments.[\[1\]](#)

Table 3: Stock Solution Preparation and Storage Summary

Solvent	Concentration	Preparation Notes	Short-Term Storage (1 month)	Long-Term Storage (6 months)	Reference(s)
DMSO	100 mg/mL (570.81 mM)	May require ultrasonication. Use newly opened, anhydrous DMSO.	-20°C	-80°C	[1]
H2O/PBS	100 mg/mL (570.81 mM)	Requires ultrasonication. Sterile filter for cell-based applications.	-20°C	-80°C	[1] [5]

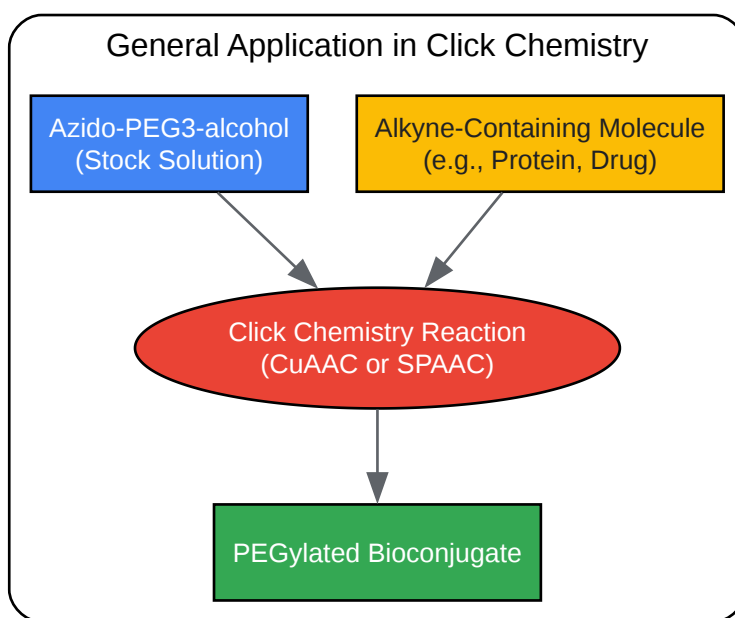
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the logical workflow for preparing **Azido-PEG3-alcohol** stock solutions and its general application in click chemistry.



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Caption: Workflow for preparing **Azido-PEG3-alcohol** stock solutions.



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Caption: Application of **Azido-PEG3-alcohol** in click chemistry.

Conclusion

The preparation of high-quality, accurately concentrated stock solutions of **Azido-PEG3-alcohol** is a critical prerequisite for successful and reproducible bioconjugation experiments. By following the detailed protocols and adhering to the safety and storage guidelines outlined in this document, researchers can ensure the integrity of their starting materials and the reliability of their experimental outcomes.

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